

Synthesis of ^{13}C -labeled esters using Acetyl-1- ^{13}C bromide

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Compound of Interest

Compound Name: Acetyl-1- ^{13}C bromide

CAS No.: 79385-25-4

Cat. No.: B1625748

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Application Note: Precision Synthesis of ^{13}C -Labeled Esters using **Acetyl-1- ^{13}C Bromide**

Executive Summary

This guide details the protocol for synthesizing $[1-^{13}\text{C}]$ acetate esters using **Acetyl-1- ^{13}C bromide**.^[1] Unlike standard acetylation, working with isotopically labeled acyl bromides requires strict adherence to anhydrous micro-scale techniques to maximize isotopic recovery and prevent hydrolysis of the high-value reagent.^[1]

Why Acetyl-1- ^{13}C Bromide? While acetyl chloride is common, the bromide variant is often preferred in kinetic isotope effect studies and difficult acylations due to the superior leaving group ability of the bromide ion (

vs

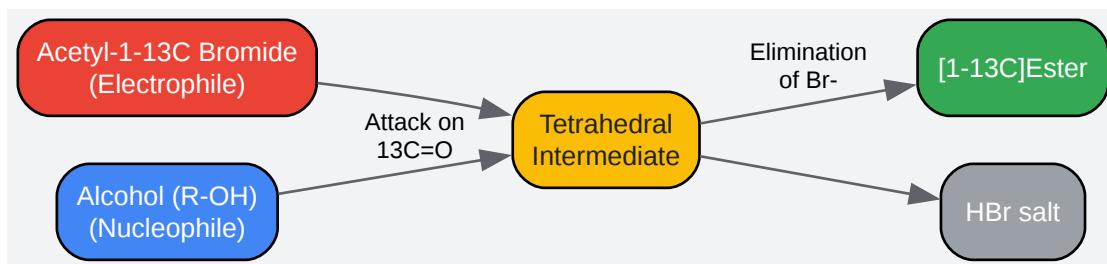
).^[1] The resulting $[1-^{13}\text{C}]$ esters are critical precursors for Hyperpolarized ^{13}C -MRI (via Parahydrogen-Induced Polarization, PHIP) and TCA cycle flux analysis.^[1]

Strategic Applications

Application Field	Role of [1-13C]Ester	Key Technical Requirement
Hyperpolarized MRI	Precursor for [1-13C]acetate or [1-13C]pyruvate via enzymatic hydrolysis in vivo.[1]	High chemical purity (>99%) to maintain polarization relaxation times ().
Metabolic Flux (MFA)	Tracer for Acetyl-CoA generation.[1]	Precise isotopic enrichment calculation.
Drug Development	Prodrug synthesis (acetate capping).	Quantitative yield to conserve labeled starting material.

Chemical Mechanism

The reaction proceeds via a Nucleophilic Acyl Substitution. The alcohol nucleophile attacks the electrophilic carbonyl carbon (labeled with ^{13}C), forming a tetrahedral intermediate. The intermediate collapses, expelling the bromide leaving group. A non-nucleophilic base (Pyridine or Triethylamine) is required to scavenge the generated HBr and drive the equilibrium forward.



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Caption: Figure 1. Nucleophilic acyl substitution mechanism. The ^{13}C label (red node source) is retained in the carbonyl of the final ester.

Safety & Handling (Critical)

- Corrosivity: Acetyl bromide is lachrymatory and causes severe skin burns.[2] It reacts violently with water.[2]

- **Moisture Sensitivity:** The ^{13}C label is lost as $[\text{1-}^{13}\text{C}]$ acetic acid if exposed to atmospheric moisture.
- **Engineering Controls:** All transfers must occur in a fume hood under an inert atmosphere (Argon or Nitrogen).

Core Protocol: Micro-Scale Synthesis

Objective: Synthesis of Ethyl $[\text{1-}^{13}\text{C}]$ acetate (Model Reaction). Scale: 5.0 mmol (Optimized for standard 1g isotope packages).

Reagents & Equipment

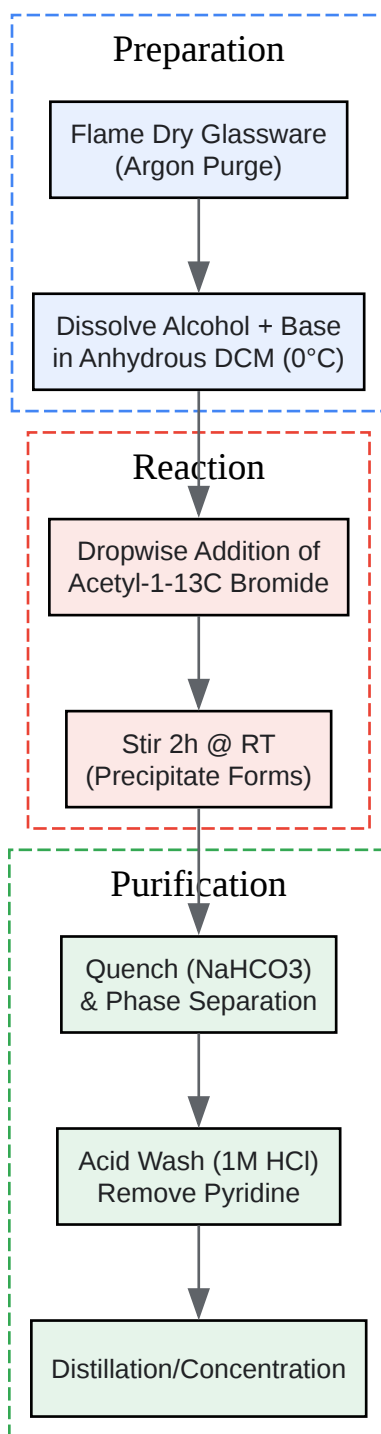
- Reagent A: **Acetyl-1- ^{13}C bromide** (0.62 g, 5.0 mmol) [Sigma-Aldrich 113638-93-0].[\[1\]](#)
- Reagent B: Absolute Ethanol (0.25 g, 5.5 mmol, 1.1 eq). Dried over $3\text{\AA}$ sieves.[\[1\]](#)
- Base: Pyridine (anhydrous, 0.44 g, 5.5 mmol) or Triethylamine (TEA).
- Solvent: Dichloromethane (DCM), anhydrous (10 mL).
- Catalyst (Optional): DMAP (4-Dimethylaminopyridine) for hindered alcohols (10 mol%).

Step-by-Step Methodology

- System Preparation:
 - Flame-dry a 25 mL 2-neck round-bottom flask (RBF) equipped with a magnetic stir bar.
 - Cool to room temperature under a continuous stream of dry Argon.
 - Fit a rubber septum on one neck and an addition funnel (or syringe port) on the other.
- Solvation:
 - Charge the RBF with Alcohol (Reagent B), Base, and DCM (5 mL).
 - Cool the mixture to 0°C using an ice bath. Rationale: Controls the exotherm of the acid bromide addition.

- Addition of Labeled Reagent:
 - Dissolve **Acetyl-1-13C bromide** in the remaining DCM (5 mL) in a separate dry vial.
 - Add the bromide solution dropwise to the RBF via syringe over 10 minutes.
 - Observation: White precipitate (Pyridine hydrobromide) will form immediately.
- Reaction & Workup:
 - Allow the mixture to warm to room temperature and stir for 2 hours.
 - Quench: Add 2 mL cold saturated NaHCO_3 solution (careful: CO_2 evolution).
 - Extraction: Transfer to a separatory funnel. Wash organic layer with:
 1. 1M HCl (5 mL) – Removes excess pyridine.
 2. Sat. NaHCO_3 (5 mL) – Neutralizes residual acid.
 3. Brine (5 mL) – Dries the organic layer.
 - Dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure (Rotavap).
Note: For volatile esters like ethyl acetate, use atmospheric distillation instead of vacuum to prevent product loss.

Workflow Diagram



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Caption: Figure 2. Operational workflow for ^{13}C -ester synthesis ensuring anhydrous integrity.

Quality Control & Validation

To validate the synthesis, ^{13}C -NMR is the definitive method.^[1]

Parameter	Expected Result	Notes
^{13}C NMR Shift	~171.0 ppm (Singlet or Multiplet)	The carbonyl carbon is enriched. ^[1] Standard abundance carbons will be invisible relative to this peak.
Coupling (J)	Hz	Seen in proton-coupled ^{13}C NMR (quartet splitting from the methyl group).
Mass Spectrometry	M+1 peak	The molecular ion will be +1 mass unit higher than the non-labeled standard.
Purity Check	Absence of ~176 ppm peak	Indicates no hydrolysis to Acetic Acid-1- ^{13}C . ^[1]

Expert Insight: In hyperpolarization studies, the chemical purity is as vital as isotopic purity. Paramagnetic impurities (e.g., metal ions from spatulas or catalysts) can drastically shorten the relaxation time, rendering the tracer useless for MRI. Always use glass or plastic tools for final product handling.

References

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Sources

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